

A Technical Guide to D-Panthenol-d4 for Research Applications

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Compound of Interest

Compound Name: *D-Panthenol-d4*

Cat. No.: *B15140873*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the procurement, properties, and analytical applications of **D-Panthenol-d4**, a deuterated form of D-Panthenol (Provitamin B5). This guide is intended for researchers in pharmaceuticals, cosmetology, and nutrition science who require a high-purity, isotopically labeled standard for quantitative analysis.

Commercial Availability and Supplier Information

D-Panthenol-d4 is available from several reputable commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. Researchers can procure this compound from suppliers such as GlpBio and Gentaur. When sourcing **D-Panthenol-d4**, it is crucial to obtain a Certificate of Analysis (CoA) to verify its identity, purity, and isotopic enrichment.

Physicochemical Properties and Specifications

D-Panthenol-d4 is the deuterium-labeled version of D-Panthenol. The primary use of deuteration is to create a stable, heavy-isotope-labeled internal standard for use in mass spectrometry-based quantitative assays.^[1] The key physicochemical properties are summarized in the table below.

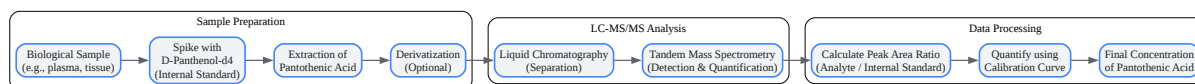
Property	Value	Reference
Chemical Name	(2R)-2,4-dihydroxy-3,3-dimethyl-N-(1,1,3,3-tetradeuterio-3-hydroxypropyl)butanamide	PubChem
Synonyms	D-Panthenol D4, HY-151003S	PubChem
CAS Number	2673270-00-1	GlpBio, Gentaur
Molecular Formula	C ₉ H ₁₅ D ₄ NO ₄	ArtMolecule
Molecular Weight	209.28 g/mol	PubChem
Appearance	Varies by supplier; typically a solid or viscous liquid	N/A
Solubility	Soluble in DMSO (10 mM)	Gentaur

Core Application: Internal Standard for Quantitative Analysis

The primary application of **D-Panthenol-d4** in a research setting is as an internal standard for the accurate quantification of D-Panthenol or its metabolic product, pantothenic acid (Vitamin B5), in various biological matrices. Isotope dilution mass spectrometry (ID-MS) is a gold-standard analytical technique that utilizes stable isotope-labeled internal standards to correct for matrix effects and variations in sample preparation and instrument response, thereby ensuring high accuracy and precision.

Experimental Workflow for Quantification of Pantothenic Acid

The following diagram outlines a typical workflow for the quantification of pantothenic acid in a biological sample using **D-Panthenol-d4** as an internal standard.



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Caption: Experimental workflow for pantothenic acid quantification.

Detailed Experimental Protocol: Quantification of Pantothenic Acid in Human Serum by LC-MS/MS

This protocol is a representative example and may require optimization for specific matrices and instrumentation.

1. Materials and Reagents:

- **D-Panthenol-d4** (Internal Standard)
- Pantothenic Acid (Calibrant)
- Human Serum (Matrix)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic Acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) Cartridges (e.g., C18)

2. Preparation of Standard and Internal Standard Solutions:

- Prepare a stock solution of Pantothenic Acid in methanol at a concentration of 1 mg/mL.
- Prepare a stock solution of **D-Panthenol-d4** in methanol at a concentration of 1 mg/mL.
- Prepare working solutions of Pantothenic Acid for the calibration curve by serial dilution of the stock solution with methanol:water (1:1, v/v).
- Prepare a working internal standard solution of **D-Panthenol-d4** at a suitable concentration (e.g., 100 ng/mL) in methanol:water (1:1, v/v).

3. Sample Preparation:

- To 100 µL of human serum, add 10 µL of the **D-Panthenol-d4** internal standard working solution.
- Add 300 µL of acetonitrile to precipitate proteins.
- Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

4. LC-MS/MS Conditions:

- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
 - Gradient: A suitable gradient to separate pantothenic acid from matrix components.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 µL

- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Pantothenic Acid: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (to be optimized based on instrument)
 - **D-Panthenol-d4**: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (to be optimized based on instrument)
 - Optimize instrument parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

5. Data Analysis:

- Integrate the peak areas for both pantothenic acid and **D-Panthenol-d4**.
- Calculate the peak area ratio of pantothenic acid to **D-Panthenol-d4**.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the pantothenic acid standards.
- Determine the concentration of pantothenic acid in the serum samples from the calibration curve.

Signaling Pathway Involvement

D-Panthenol is a provitamin of pantothenic acid (Vitamin B5). In the body, D-Panthenol is readily converted to pantothenic acid, which is a crucial precursor for the biosynthesis of Coenzyme A (CoA).^{[2][3][4]} CoA is an essential cofactor in numerous metabolic pathways, including the Krebs cycle (TCA cycle) and the metabolism of fatty acids and amino acids.

The following diagram illustrates the biosynthesis of Coenzyme A from Pantothenic Acid.



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Caption: Coenzyme A biosynthesis from pantothenic acid.

This guide provides a foundational understanding of **D-Panthenol-d4** for research applications. For specific experimental designs and troubleshooting, it is recommended to consult relevant scientific literature and the technical support of your chosen supplier.

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